

3-Methyl-5-nitrobenzoisothiazole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Methyl-5-nitrobenzoisothiazole

Cat. No.: B1298835




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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3-Methyl-5-nitrobenzoisothiazole** (CAS No. 35272-19-6). The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment. Due to the limited availability of a complete Safety Data Sheet (SDS) in the public domain, this document synthesizes available data. Where specific quantitative data for the target compound is unavailable, general best practices for handling similar chemical structures are advised.

Hazard Identification and Classification

3-Methyl-5-nitrobenzoisothiazole is classified as a hazardous substance. The following table summarizes its hazard identification based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement	GHS Pictogram
Skin Irritation	H315: Causes skin irritation	 alt text
Eye Irritation	H319: Causes serious eye irritation	 alt text
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	 alt text

Signal Word: Warning

Physical and Chemical Properties

Detailed quantitative physical and chemical property data for **3-Methyl-5-nitrobenzoisothiazole** is not readily available in public resources. However, based on supplier information, it is a light yellow to yellow solid.

Property	Value
CAS Number	35272-19-6
Molecular Formula	C ₈ H ₆ N ₂ O ₂ S
Appearance	Light yellow to yellow solid
Storage Temperature	Room Temperature

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

Handling

- Engineering Controls: Handle in a well-ventilated area, preferably within a certified chemical fume hood.

- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.
- Spill Prevention: Handle with care to prevent spills.

Storage

- Container: Keep container tightly sealed.
- Conditions: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.
Skin Contact	Remove contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. ^[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. If you feel unwell, seek medical advice.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **3-Methyl-5-nitrobenzoisothiazole**:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for spill cleanup.

Accidental Release Measures

A systematic approach to spill management is essential. The following workflow outlines the key stages for handling a spill of **3-Methyl-5-nitrobenzoisothiazole**.



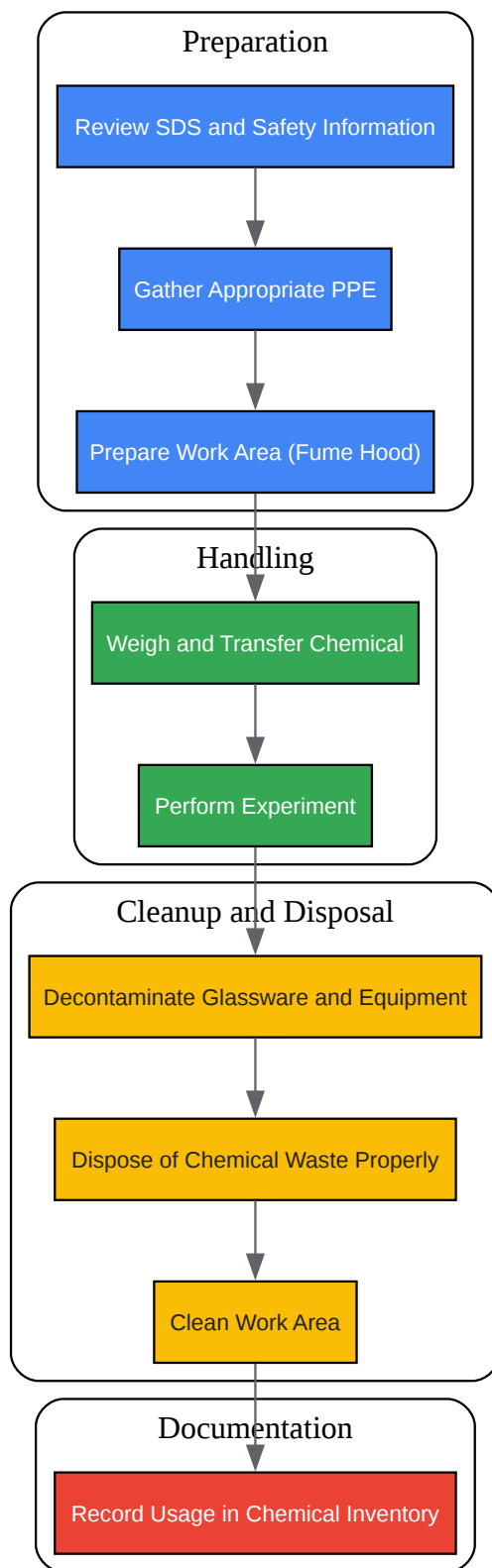
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Spill Response Workflow

Experimental Protocols

Specific experimental protocols for the safety and handling of **3-Methyl-5-nitrobenzoisothiazole** are not detailed in publicly available literature. It is recommended that researchers develop and validate their own standard operating procedures (SOPs) based on the information in this guide and in consultation with their institution's environmental health and safety (EHS) department.

The logical workflow for safely handling a chemical like **3-Methyl-5-nitrobenzoisothiazole** in a laboratory setting is depicted below.



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Safe Chemical Handling Workflow

Toxicological Information

Detailed toxicological studies (e.g., LD50 data) for **3-Methyl-5-nitrobenzoisothiazole** are not readily available. The provided GHS classification indicates that the substance is an irritant to the skin, eyes, and respiratory system. All handling should be performed with the assumption that the compound may have other unknown toxicological properties.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Users should always consult the most current SDS for any chemical before use and adhere to all applicable safety regulations and institutional protocols.

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References

- 1. tcichemicals.com [tcichemicals.com]
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